

# An In-depth Technical Guide to AMPK Activator 8

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## Compound of Interest

Compound Name: AMPK activator 8

Cat. No.: B12416352

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This guide provides a comprehensive overview of the chemical properties, biological activity, and experimental protocols associated with **AMPK Activator 8**, a potent small molecule activator of AMP-activated protein kinase (AMPK).

## Core Compound Details: Chemical Structure and Properties

**AMPK Activator 8**, also identified as compound 2, is a novel synthetic compound that has demonstrated significant potential in the modulation of the AMPK signaling pathway.

Chemical Identifiers:

Identifier	Value
IUPAC Name	2-[4-[2-[[[(3R,3aR,6R,6aR)-3-hydroxy-2,3,3a,5,6,6a-hexahydrofuro[3,2-b]furan-6-yl]oxy]-6-chloro-1H-benzimidazol-5-yl]phenyl]benzene-1,3-diol
CAS Number	1852451-96-7
Molecular Formula	C <sub>25</sub> H <sub>21</sub> ClN <sub>2</sub> O <sub>6</sub>
Molecular Weight	480.90 g/mol
SMILES	<chem>C1--INVALID-LINK----INVALID-LINK--OC3=NC4=C(N3)C=C(C(=C4)C5=CC=C(C(=C5)C6=C(C=CC=C6O)O)Cl"&gt;C@HO</chem>
InChI Key	MMOYHXCYJWHUCI-LUGTWXOSSA-N

## Quantitative Biological Activity

**AMPK Activator 8** exhibits potent and selective activation of various AMPK isoforms. The following tables summarize the key quantitative data regarding its efficacy.

Table 1: In Vitro AMPK Isoform Activation[1][2]

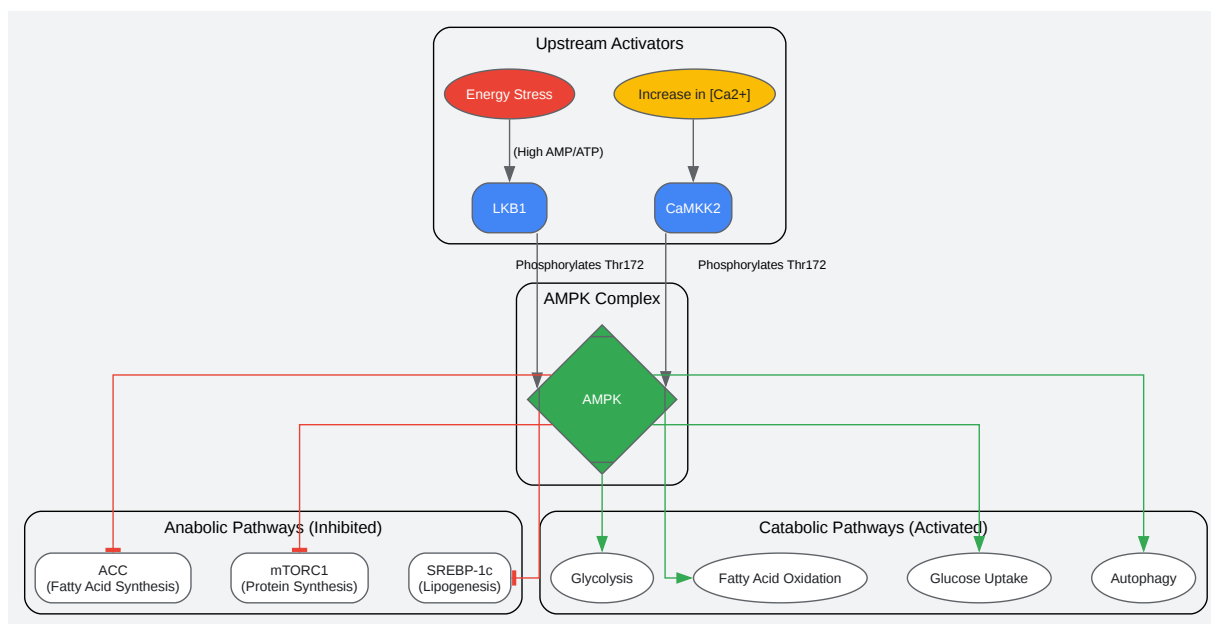
AMPK Isoform	EC <sub>50</sub> (nM)
rAMPK α1β1γ1	11
rAMPK α2β1γ1	27
rAMPK α1β2γ1	4
rAMPK α2β2γ1	2
rAMPK α2β2γ3	4

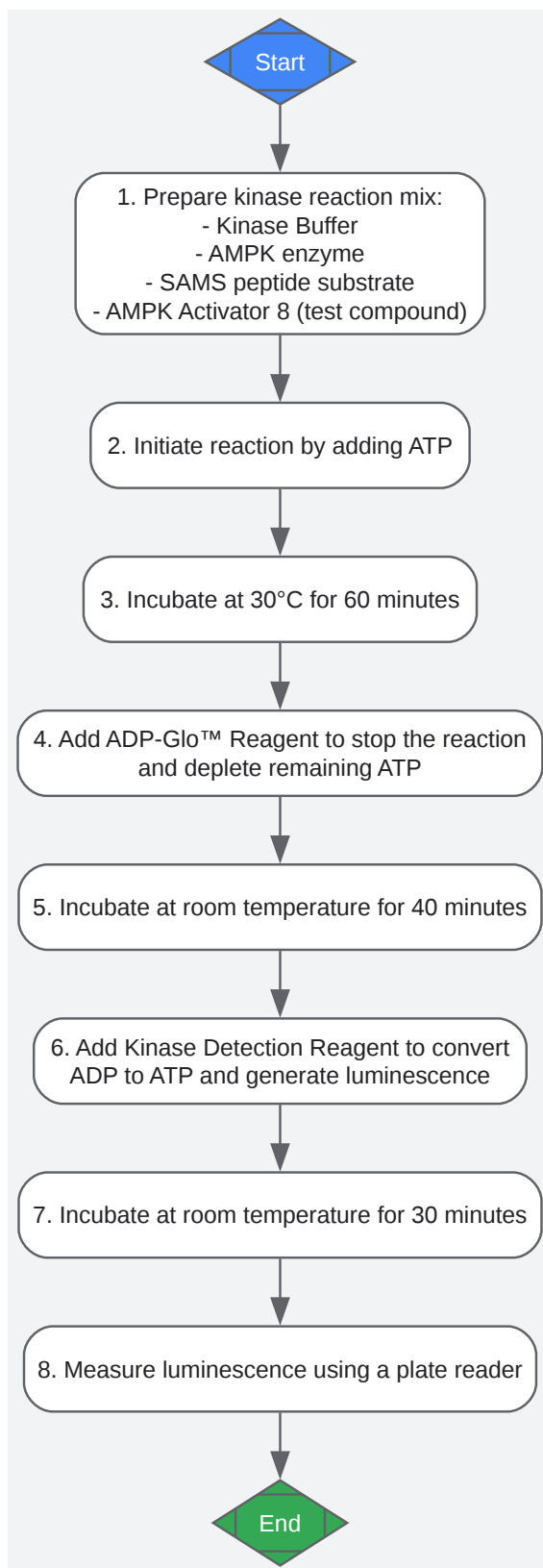
Table 2: Cell-Based Assay Activity[1]

Cell Line	Assay	EC <sub>50</sub> (nM)
HepG2	Cell Viability	255
C2C12 Myoblasts	Cell Viability	230

## The AMPK Signaling Pathway

AMP-activated protein kinase (AMPK) is a crucial cellular energy sensor that plays a central role in regulating metabolism.<sup>[2][3]</sup> When cellular energy levels are low (high AMP:ATP ratio), AMPK is activated, leading to the stimulation of catabolic pathways that generate ATP and the inhibition of anabolic pathways that consume ATP.





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## References

- 1. AMPK activity assay [bio-protocol.org]
- 2. AMPK Signaling | Cell Signaling Technology [cellsignal.com]
- 3. The AMP-activated protein kinase (AMPK) signaling pathway coordinates cell growth, autophagy, & metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to AMPK Activator 8]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12416352#chemical-structure-of-ampk-activator-8\]](https://www.benchchem.com/product/b12416352#chemical-structure-of-ampk-activator-8)

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